

Navigating the Solubility of Resveratrol-3-O-sulfate Sodium: A Technical Guide

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Compound of Interest

Compound Name: *Resveratrol-3-O-sulfate sodium*

Cat. No.: *B560678*

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For researchers and drug development professionals working with **Resveratrol-3-O-sulfate sodium**, understanding its solubility characteristics in common laboratory solvents is paramount for experimental success. This technical support guide provides a comprehensive overview of its solubility in DMSO and ethanol, alongside practical troubleshooting advice and detailed protocols to ensure accurate and reproducible results.

Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of **Resveratrol-3-O-sulfate sodium** in DMSO and ethanol?

A1: Direct quantitative solubility data for **Resveratrol-3-O-sulfate sodium** is limited. However, based on available information from chemical suppliers and related compounds, we can provide a qualitative and comparative summary. The compound is generally described as "slightly soluble" in DMSO. There is currently no specific solubility data available for ethanol. For context, the parent compound, trans-resveratrol, is significantly more soluble in both solvents.

Q2: Why is my **Resveratrol-3-O-sulfate sodium** not dissolving properly in DMSO?

A2: Several factors can contribute to dissolution issues. These may include the concentration you are trying to achieve, the temperature of the solvent, and the purity of the compound. As it is only slightly soluble, you may be exceeding its solubility limit. Refer to the troubleshooting section for detailed guidance.

Q3: Can I heat the solution to improve solubility?

A3: Yes, gentle heating can aid dissolution. It is recommended to warm the solution to 37°C to help increase the solubility of **Resveratrol-3-O-sulfate sodium**.^[1] Combining this with sonication can be particularly effective.

Q4: How should I store my **Resveratrol-3-O-sulfate sodium** stock solution in DMSO?

A4: For optimal stability, stock solutions of **Resveratrol-3-O-sulfate sodium** in DMSO can be stored for up to two weeks at 4°C or for six months at -80°C.

Solubility Data Summary

For a clear comparison, the following tables summarize the available solubility information for **Resveratrol-3-O-sulfate sodium** and its parent compound, trans-resveratrol.

Table 1: Solubility of **Resveratrol-3-O-sulfate Sodium**

Solvent	Reported Solubility
DMSO	Slightly Soluble
Ethanol	Data not available

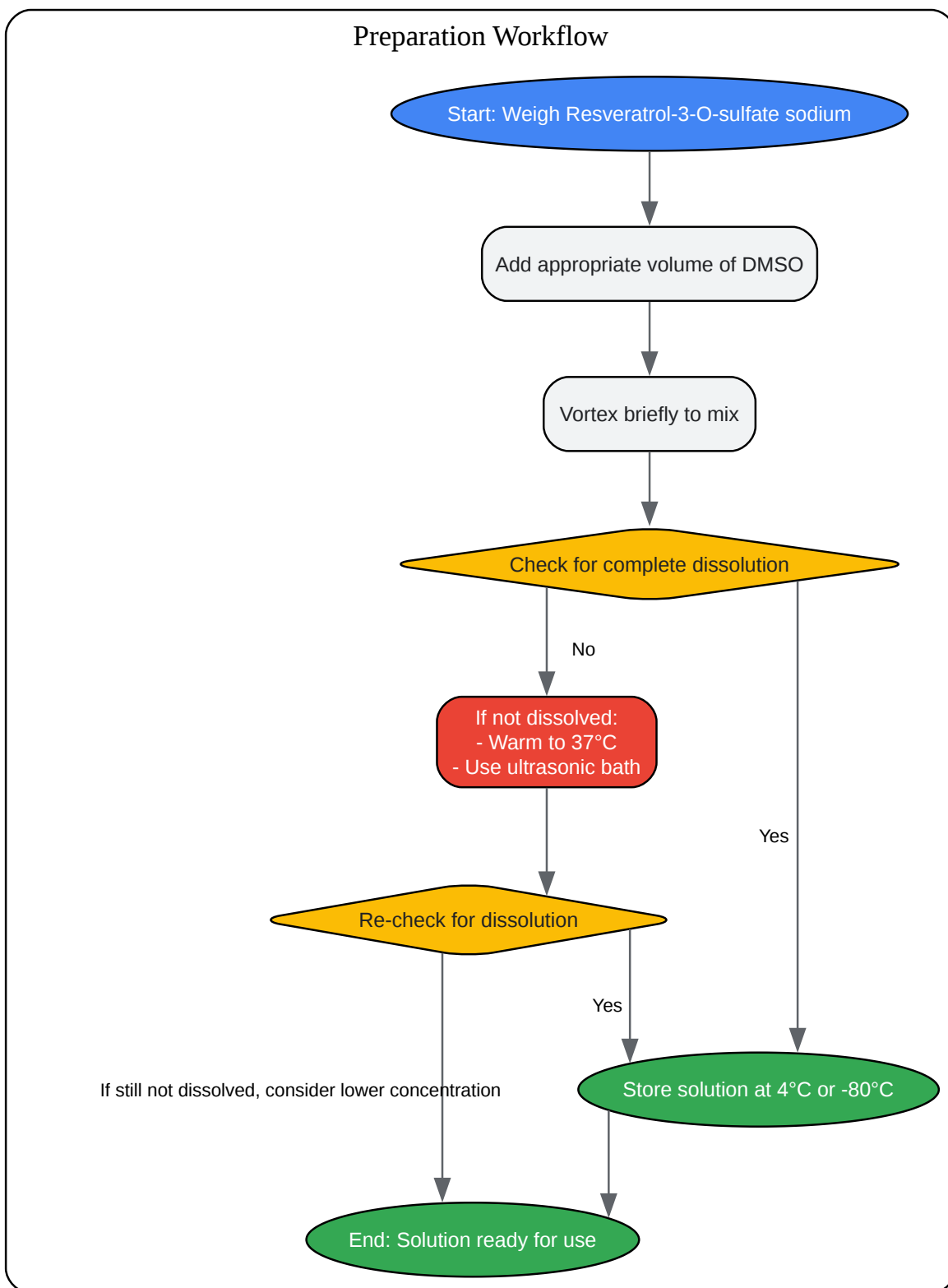
Table 2: Comparative Solubility of trans-Resveratrol (Parent Compound)

Solvent	Approximate Solubility
DMSO	~16 mg/mL
Ethanol	~50 mg/mL

Note: The solubility of trans-resveratrol is provided for context and is not indicative of the exact solubility of its sulfated sodium salt, which is expected to have different physicochemical properties.

Experimental Protocol: Dissolving Resveratrol-3-O-sulfate Sodium

This protocol outlines the recommended steps for dissolving **Resveratrol-3-O-sulfate sodium** to prepare a stock solution.



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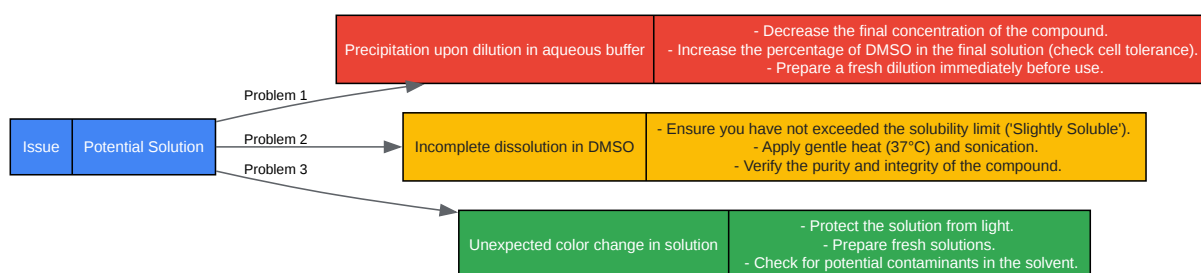
Dissolution workflow for **Resveratrol-3-O-sulfate sodium**.

Methodology:

- Weighing: Accurately weigh the desired amount of **Resveratrol-3-O-sulfate sodium** powder.
- Solvent Addition: Add the calculated volume of DMSO to achieve the target concentration.
- Initial Mixing: Briefly vortex the solution to ensure the powder is wetted.
- Assessing Dissolution: Visually inspect the solution for any undissolved particles.
- Aiding Dissolution (if necessary): If the compound has not fully dissolved, warm the vial to 37°C in a water bath and place it in an ultrasonic bath for short intervals.
- Final Check: After treatment, again visually inspect for complete dissolution.
- Storage: Once fully dissolved, store the stock solution appropriately. For short-term use (up to 2 weeks), store at 4°C. For long-term storage (up to 6 months), aliquot and store at -80°C to avoid repeated freeze-thaw cycles.

Troubleshooting Guide

Encountering issues during dissolution is not uncommon. This guide addresses potential problems and offers solutions.



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Troubleshooting common issues with **Resveratrol-3-O-sulfate sodium**.

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References

- 1. glpbio.com [glpbio.com]
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